

# Carbenicillin Disodium: A Technical Guide to Solubility and Stock Solution Preparation

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## Compound of Interest

Compound Name: Carbenicillin Disodium

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This in-depth guide provides a comprehensive overview of the solubility characteristics of **Carbenicillin Disodium** and detailed protocols for the preparation of stock solutions, a critical component in research and drug development applications. **Carbenicillin Disodium** is a semi-synthetic penicillin antibiotic, prized for its efficacy against a broad spectrum of Gram-negative bacteria and its enhanced stability over ampicillin, making it a preferred selective agent in molecular biology and cell culture.

## Physicochemical Properties and Solubility Data

**Carbenicillin Disodium** is a white to off-white, hygroscopic crystalline powder.<sup>[1]</sup> Its molecular formula is  $C_{17}H_{16}N_2Na_2O_6S$ , with a molecular weight of approximately 422.36 g/mol.<sup>[2][3]</sup> Understanding its solubility in various solvents is paramount for the preparation of accurate and effective stock solutions.

## Quantitative Solubility Data

The following table summarizes the solubility of **Carbenicillin Disodium** in common laboratory solvents. It is highly soluble in water, with limited solubility in organic solvents.

Solvent	Solubility (approx.)	Notes
Water	50-100 mg/mL	Readily soluble, forming a clear to slightly yellow solution. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Ethanol	~2.5 mg/mL	Significantly less soluble than in water. <a href="#">[7]</a> <a href="#">[8]</a>
Dimethyl Sulfoxide (DMSO)	~15 mg/mL	Moderately soluble. <a href="#">[7]</a>
Methanol	Soluble	Specific quantitative data is limited, but it is soluble. <a href="#">[9]</a>
PBS (pH 7.2)	~5 mg/mL	Solubility is lower in buffered saline compared to pure water. <a href="#">[7]</a>

## Preparation of Aqueous Stock Solutions

Aqueous stock solutions of **Carbenicillin Disodium** are the most common preparation for use in cell culture and molecular biology. The following protocols provide detailed steps for preparing high-concentration stock solutions.

### Experimental Protocol: Preparation of a 50 mg/mL Carbenicillin Disodium Stock Solution

This protocol is suitable for most standard laboratory applications.

Materials:

- **Carbenicillin Disodium** salt
- Sterile distilled or deionized water
- Sterile conical tubes or flasks
- Sterile 0.22 µm syringe filter

- Sterile syringes
- Sterile microcentrifuge tubes or cryovials for aliquoting

Procedure:

- Weighing: Accurately weigh 0.5 g of **Carbenicillin Disodium** powder.
- Dissolving: In a sterile conical tube or flask, add the weighed **Carbenicillin Disodium** to 10 mL of sterile distilled water.[\[10\]](#)
- Mixing: Vortex or gently swirl the solution until the powder is completely dissolved. The solution should be clear.
- Sterilization: Draw the solution into a sterile syringe. Attach a sterile 0.22 µm syringe filter to the syringe.[\[10\]](#)[\[11\]](#)
- Filtering: Filter-sterilize the solution into a new sterile conical tube. It is recommended to pre-wet the filter with a small amount of sterile water to ensure maximum recovery of the stock solution.[\[2\]](#)[\[10\]](#)
- Aliquoting: Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 1 mL) in sterile microcentrifuge tubes or cryovials.[\[11\]](#)[\[12\]](#)
- Storage: Store the aliquots at -20°C.

## Experimental Protocol: Preparation of a 100 mg/mL Carbenicillin Disodium Stock Solution

For applications requiring a higher concentration, the following protocol can be used.

Materials:

- **Carbenicillin Disodium** salt
- Sterile distilled or deionized water
- Sterile conical tubes or flasks

- Sterile 0.22 µm syringe filter
- Sterile syringes
- Sterile microcentrifuge tubes or cryovials for aliquoting

#### Procedure:

- Weighing: Accurately weigh 1 g of **Carbenicillin Disodium** powder.
- Dissolving: In a sterile conical tube or flask, add the weighed **Carbenicillin Disodium** to 10 mL of sterile distilled water.[\[11\]](#)
- Mixing: Vortex or gently swirl the solution until the powder is completely dissolved to achieve a final concentration of 100 mg/mL.[\[11\]](#)
- Sterilization: Sterilize the solution by filtering it through a 0.22 µm syringe filter into a sterile container.[\[11\]](#)
- Aliquoting: Distribute the sterilized solution into appropriate volumes for single-use aliquots.[\[11\]](#)
- Storage: Store the aliquots at -20°C for long-term use.

## Stock Solution Stability and Storage

Proper storage is crucial to maintain the efficacy of **Carbenicillin Disodium** stock solutions.

Storage Temperature	Stability Duration
-20°C	Up to 1 year. <a href="#">[2]</a> <a href="#">[10]</a> Some sources suggest up to 6 months. <a href="#">[3]</a> <a href="#">[8]</a>
4°C	Up to 5 days. <a href="#">[4]</a> Some sources suggest several weeks. <a href="#">[3]</a>
Room Temperature	Several hours. <a href="#">[4]</a>
37°C (in media)	Approximately 3 days. <a href="#">[13]</a>

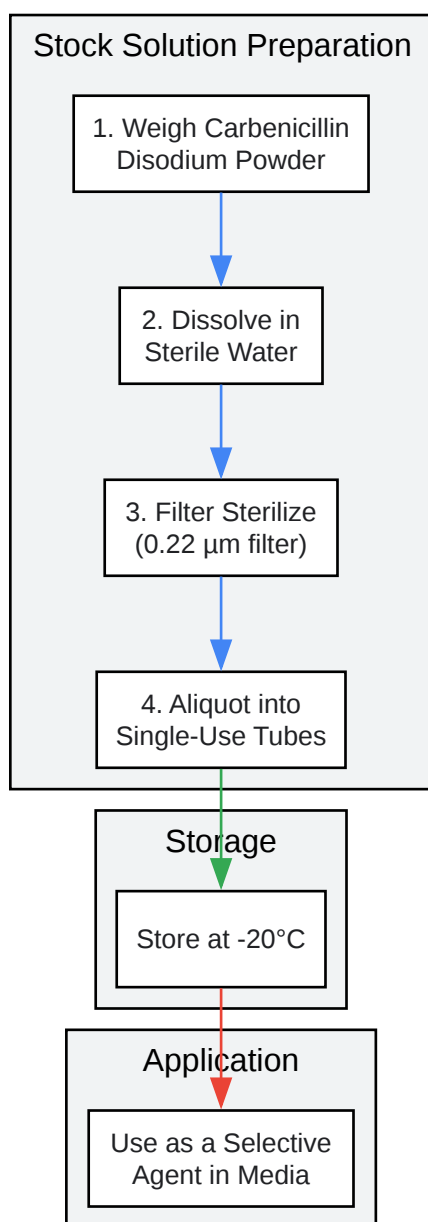
It is strongly recommended to store stock solutions in single-use aliquots at -20°C to avoid repeated freeze-thaw cycles, which can degrade the antibiotic.

## Mechanism of Action and Use as a Selective Agent

Carbenicillin, a  $\beta$ -lactam antibiotic, functions by inhibiting the synthesis of the bacterial cell wall. [6][14] Specifically, it acylates the penicillin-sensitive transpeptidase C-terminal domain, preventing the cross-linking of peptidoglycan strands.[14] This disruption of cell wall integrity leads to cell lysis and bacterial death. Its greater stability at lower pH and resistance to degradation by  $\beta$ -lactamase enzymes compared to ampicillin makes it a robust selection agent in bacterial transformation protocols.[4]

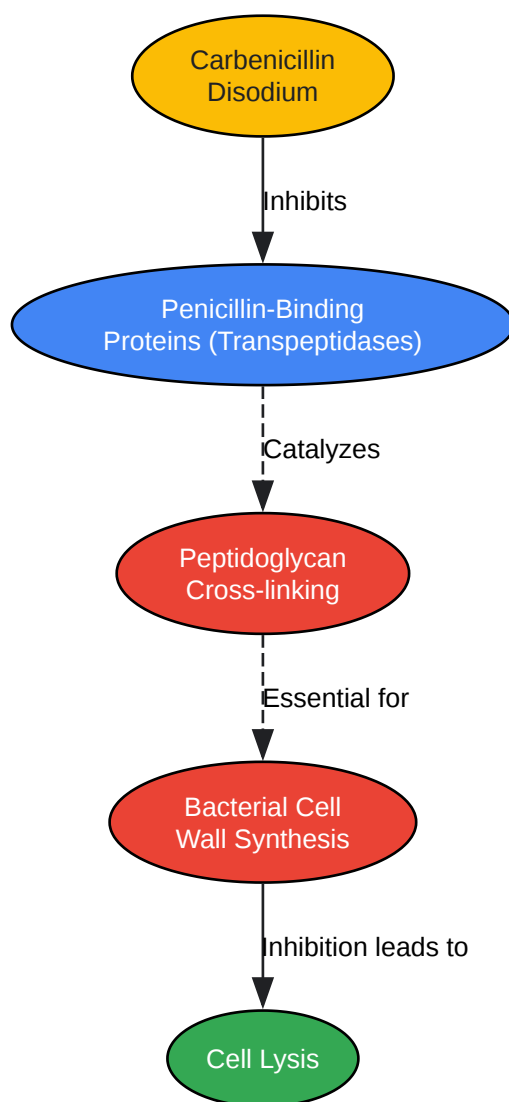
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the key workflows and relationships discussed in this guide.



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Caption: Workflow for the preparation and storage of **Carbenicillin Disodium** stock solutions.



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Caption: Simplified mechanism of action of **Carbenicillin Disodium**.

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## References

- 1. [agscientific.com](http://agscientific.com) [agscientific.com]

- 2. goldbio.com [goldbio.com]
- 3. khimexpert.com [khimexpert.com]
- 4. biomol.com [biomol.com]
- 5. Carbenicillin disodium CAS#: 4800-94-6 [m.chemicalbook.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. ubpbio.com [ubpbio.com]
- 9. formedium.com [formedium.com]
- 10. scribd.com [scribd.com]
- 11. Carbenicillin [cytographica.com]
- 12. Carbenicillin Stock Solution [novoprolabs.com]
- 13. ulab360.com [ulab360.com]
- 14. Carbenicillin Disodium | C<sub>17</sub>H<sub>16</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>6</sub>S | CID 20933 - PubChem [pubchem.ncbi.nlm.nih.gov]
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